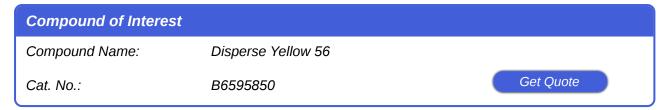


An In-depth Technical Guide to Disperse Yellow 56 (CAS 54077-16-6)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Yellow 56, with the CAS number 54077-16-6, is a monoazo disperse dye recognized for its application in the textile industry, particularly for dyeing polyester fibers.[1][2] Its chemical formula is C₂₁H₁₅N₅O₂, and it has a molecular weight of 369.38 g/mol .[2] This technical guide provides a comprehensive overview of **Disperse Yellow 56**, consolidating available data on its physicochemical properties, synthesis, industrial applications, and toxicological profile. The document includes structured data tables for easy reference, detailed experimental protocols for its primary application, and visualizations of key processes to support researchers and professionals in the fields of chemistry, materials science, and drug development. While its primary use is in dyeing, this guide also explores its potential, though less documented, applications as a non-specific protein stain and fluorescent probe in biochemical research.[3]

Physicochemical Properties

Disperse Yellow 56 is a yellow to orange powder.[2][4] It is characterized by its low solubility in water but is soluble in organic solvents such as acetone.[1][4] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Disperse Yellow 56



Property	Value	Reference
CAS Number	54077-16-6	[2]
Molecular Formula	C21H15N5O2	[2]
Molecular Weight	369.38 g/mol	[2]
Appearance	Yellow to orange powder	[2][4]
Solubility	Insoluble in water; Soluble in acetone and other organic solvents like alcohols and ethers.	[1][4]
Melting Point	360 °C	[5]
IUPAC Name	4-hydroxy-3-[(4- phenyldiazenylphenyl)diazenyl]-1H-quinolin-2-one	[6]

Synthesis

The synthesis of **Disperse Yellow 56** is typically achieved through a diazotization reaction followed by a coupling reaction.[3][4] The general manufacturing method involves the diazotization of 4-(Phenyldiazenyl)benzenamine, which is then coupled with Quinoline-2,4-diol. [4]

General Experimental Protocol for Synthesis

While a detailed, step-by-step industrial synthesis protocol is proprietary, a general laboratory-scale synthesis can be described as follows. This protocol is based on the fundamental principles of azo dye synthesis.

Materials:

- 4-(Phenyldiazenyl)benzenamine
- Quinoline-2,4-diol



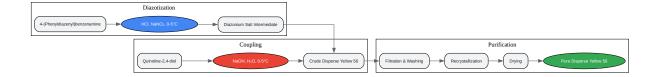
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Ice
- Water
- Suitable solvent for purification (e.g., ethanol or acetic acid)

Procedure:

- Diazotization:
 - Dissolve 4-(Phenyldiazenyl)benzenamine in dilute hydrochloric acid.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5 °C.
 - Stir the mixture for a short period to ensure the completion of the diazotization reaction, forming the diazonium salt.
- Coupling:
 - Prepare a solution of Quinoline-2,4-diol in a dilute aqueous solution of sodium hydroxide.
 - Cool this solution to 0-5 °C in an ice bath.
 - Slowly add the previously prepared diazonium salt solution to the alkaline solution of the coupling component, maintaining the temperature below 5 °C and ensuring the reaction mixture remains alkaline.
 - A colored precipitate of **Disperse Yellow 56** will form.
- Isolation and Purification:



- After the reaction is complete, filter the precipitate.
- Wash the filter cake with cold water to remove any unreacted starting materials and salts.
- The crude dye can be further purified by recrystallization from a suitable organic solvent.
- Dry the purified **Disperse Yellow 56** in a vacuum oven.



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Caption: General synthesis workflow for **Disperse Yellow 56**.

Industrial Applications

The primary application of **Disperse Yellow 56** is in the textile industry for the direct dyeing of synthetic fibers, particularly polyester.[1][2] It is also used for dyeing acetate and nylon fibers. [2]

Experimental Protocol for Dyeing Polyester Fabric

The dyeing of polyester with disperse dyes is typically carried out at high temperatures and pressures to facilitate the diffusion of the dye into the hydrophobic fiber.

Materials:

Polyester fabric



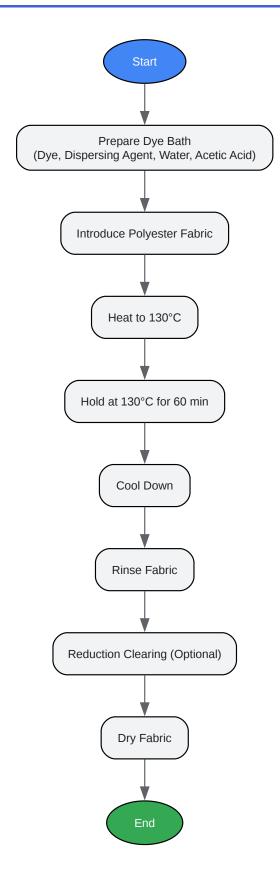
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- Dispersing agent
- Acetic acid (to adjust pH)
- Water
- · High-temperature, high-pressure dyeing apparatus

Procedure:

- Dye Bath Preparation:
 - Prepare a paste of the required amount of **Disperse Yellow 56** with a dispersing agent.
 - Add this paste to the dye bath containing water.
 - Adjust the pH of the dye bath to 4-5 using acetic acid.[4]
- · Dyeing Process:
 - Introduce the polyester fabric into the dye bath.
 - Raise the temperature of the dye bath to 130 °C.
 - Maintain this temperature for approximately 60 minutes to allow for dye penetration and fixation.
- Post-Dyeing Treatment:
 - Cool the dye bath.
 - Remove the dyed fabric and rinse it thoroughly with hot and then cold water.
 - A reduction clearing process may be performed to remove surface dye and improve wash fastness.
 - Dry the dyed fabric.





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Caption: Experimental workflow for dyeing polyester with Disperse Yellow 56.



Potential Research Applications

Beyond its industrial use, **Disperse Yellow 56** has been noted for its potential in biochemical research as a nonspecific protein stain and a fluorescent probe for monitoring protein dynamics.[3] However, specific experimental protocols for these applications are not well-documented in the scientific literature.

Hypothetical Protocol for Use as a Fluorescent Probe

Based on the general principles of using fluorescent dyes for cellular imaging, a hypothetical protocol for using **Disperse Yellow 56** is proposed below. Disclaimer: This protocol is theoretical and requires optimization and validation for any specific application.

Objective: To visualize intracellular structures or protein aggregates using **Disperse Yellow 56**.

Materials:

- Cultured cells on coverslips or in a multi-well plate
- Disperse Yellow 56
- Dimethyl sulfoxide (DMSO) for stock solution
- Phosphate-buffered saline (PBS)
- Fixative (e.g., 4% paraformaldehyde in PBS)
- · Mounting medium
- Fluorescence microscope with appropriate filter sets

Procedure:

- Stock Solution Preparation:
 - Prepare a 1 mg/mL stock solution of Disperse Yellow 56 in DMSO.
 - Store the stock solution at -20 °C, protected from light.



· Cell Preparation:

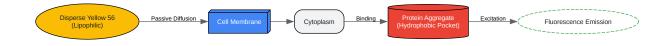
- Culture cells to the desired confluency.
- Wash the cells with PBS.
- Fix the cells with 4% paraformaldehyde for 15 minutes at room temperature.
- Wash the fixed cells three times with PBS.

Staining:

- Prepare a working solution of **Disperse Yellow 56** by diluting the stock solution in PBS to a final concentration (e.g., 1-10 µg/mL; this needs to be optimized).
- Incubate the fixed cells with the working solution for 15-30 minutes at room temperature,
 protected from light.
- Washing and Mounting:
 - Wash the cells three times with PBS to remove unbound dye.
 - Mount the coverslips onto microscope slides using a suitable mounting medium.

Imaging:

 Visualize the stained cells using a fluorescence microscope. The optimal excitation and emission wavelengths would need to be determined experimentally.



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Caption: Hypothetical mechanism of Disperse Yellow 56 as a fluorescent probe.

Toxicological and Safety Information



Specific quantitative toxicological data for **Disperse Yellow 56**, such as LD50 (median lethal dose) and NOAEL (No-Observed-Adverse-Effect Level), are not readily available in the public domain. However, general safety precautions should be taken when handling this chemical.

Safety Precautions:

- Avoid skin and eye contact.[1]
- Avoid inhalation of dust.[1]
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.

Hazard Statements:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

General Toxicology of Disperse Dyes: Some disperse dyes are known to be skin sensitizers and can cause allergic contact dermatitis. The metabolism of some azo dyes by skin microflora or in the liver can lead to the formation of aromatic amines, some of which are known or suspected carcinogens. Therefore, handling of all disperse dyes, including **Disperse Yellow 56**, should be done with care, and exposure should be minimized.

Conclusion

Disperse Yellow 56 is a commercially important dye with well-established applications in the textile industry. Its physicochemical properties are well-defined, and its synthesis is based on standard azo dye chemistry. While its potential use in biochemical research is intriguing, there is a clear need for further studies to develop and validate specific protocols for applications such as protein staining and fluorescence microscopy. Furthermore, a comprehensive toxicological evaluation with quantitative data is required to fully assess its safety profile for both industrial and research purposes. This guide serves as a foundational resource for



professionals working with or investigating **Disperse Yellow 56**, highlighting both the knowns and the existing knowledge gaps that present opportunities for future research.

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